

Essential Safety and Logistical Information for Handling Regaloside E

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Compound of Interest

Compound Name: Regaloside E

Cat. No.: B13449502

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **Regaloside E**, a natural product isolated from *Lilium longiflorum* Thunb.[1] By adhering to these guidelines, you can minimize risks and maintain a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Regaloside E**. This information is critical for accurate experimental planning and safety assessments.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ O ₁₂	MedChemExpress[1]
Molecular Weight	458.41 g/mol	MedChemExpress[1]
Purity	≥98%	NatureStandard
Appearance	Powder	N/A
Solubility	≥ 1.25 mg/mL (2.73 mM) in various solvent systems (e.g., 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline)	MedChemExpress[1]
Storage (Solid)	Store at -20°C (powder)	DC Chemicals (for Regaloside F)[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	MedChemExpress[1]

Note: Some data, such as appearance and solid storage temperature, is based on information for the related compound Regaloside F, as specific data for **Regaloside E** was not available. Always refer to the supplier-specific Safety Data Sheet (SDS) for the most accurate information.

Operational Plan: Safe Handling and Use

Adherence to a strict operational plan is crucial when working with **Regaloside E** to ensure the safety of all laboratory personnel. The following step-by-step procedures outline the best practices for handling this compound from receipt to experimental use.

Receiving and Storage

- **Inspect Packaging:** Upon receipt, carefully inspect the packaging for any signs of damage or leakage.
- **Verify Compound:** Confirm that the container is clearly labeled as **Regaloside E** and matches the order specifications.

- **Appropriate Storage:** Immediately transfer the compound to the appropriate storage conditions as specified in the table above. Store in a tightly sealed container in a cool, well-ventilated area away from direct sunlight and sources of ignition.^[2]

Personal Protective Equipment (PPE)

Before handling **Regaloside E**, all personnel must be equipped with the following standard laboratory PPE:

- **Eye Protection:** Safety goggles with side-shields are mandatory to protect against splashes or airborne particles.
- **Hand Protection:** Wear protective, chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- **Body Protection:** A lab coat or impervious clothing should be worn to protect the skin.
- **Respiratory Protection:** Use a suitable respirator if working in an area with insufficient ventilation or when handling the powder, to avoid inhalation.^[2]

Preparation of Solutions

- **Controlled Environment:** All handling of powdered **Regaloside E** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[2]
- **Avoid Dust and Aerosol Formation:** Handle the powder carefully to avoid creating dust or aerosols.^[2]
- **Accurate Measurement:** Use appropriate, calibrated equipment for weighing and measuring the compound and solvents.
- **Dissolution:** For in vivo experiments, it is recommended to prepare solutions fresh on the day of use.^[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Experimental Use

- Clear Labeling: All solutions containing **Regaloside E** must be clearly labeled with the compound name, concentration, solvent, and date of preparation.
- Spill Management: In the event of a spill, immediately alert others in the vicinity. Clean the spill according to your laboratory's standard operating procedures for chemical spills, ensuring you are wearing the appropriate PPE. Keep the product away from drains and water courses.[\[2\]](#)
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
 - Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and seek medical attention if irritation develops.[\[2\]](#)
 - Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[2\]](#)
 - Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[2\]](#)

Disposal Plan

Proper disposal of **Regaloside E** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Designated Waste Containers: All waste materials contaminated with **Regaloside E**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, should be collected in a designated and clearly labeled hazardous waste container.

Container Disposal

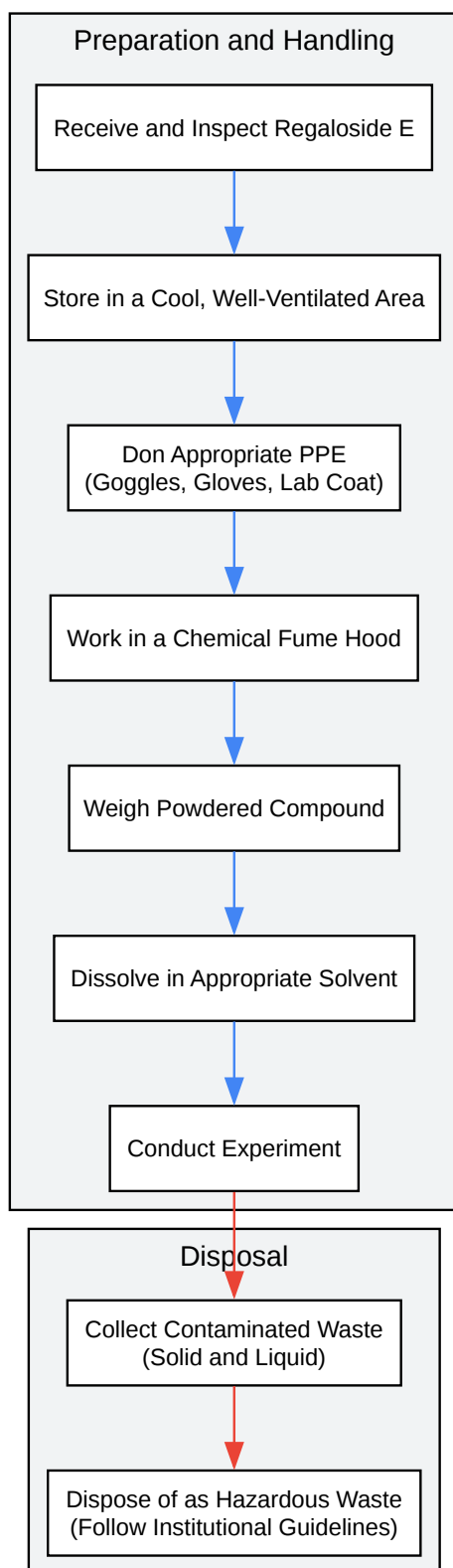
- Empty Containers: Empty containers of **Regaloside E** should be disposed of as hazardous waste. Do not rinse and reuse the containers for other purposes.

Disposal Procedure

- Follow Institutional Guidelines: Dispose of all **Regaloside E** waste in accordance with your institution's and local environmental regulations for chemical waste.
- Approved Waste Disposal: Arrange for the collection and disposal of the hazardous waste through an approved waste disposal plant or a licensed contractor.[\[2\]](#)

Safe Handling Workflow for Regaloside E

The following diagram illustrates the key steps and decision points for the safe handling of powdered **Regaloside E** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Regaloside E**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Regaloside F[120601-65-2]MSDS [dcchemicals.com]
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